

# An In-depth Technical Guide to the Annuloline Biosynthesis Pathway

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## Compound of Interest

Compound Name: Annuloline

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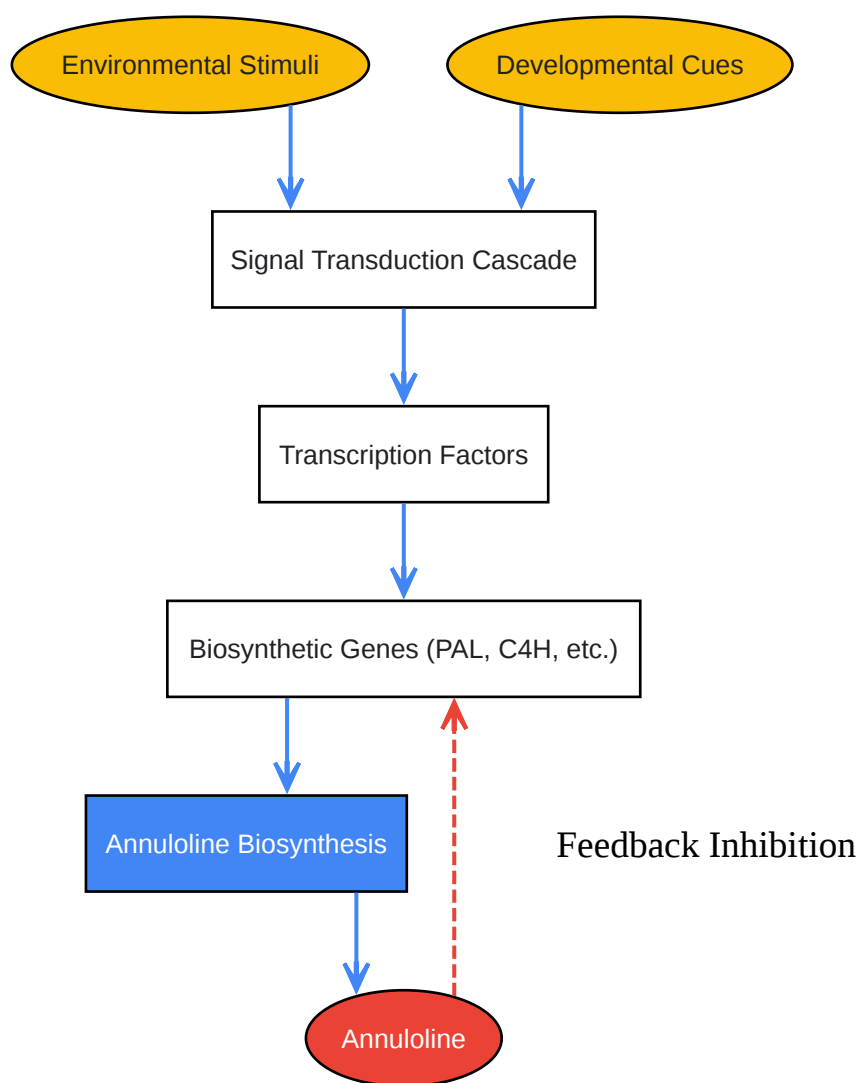
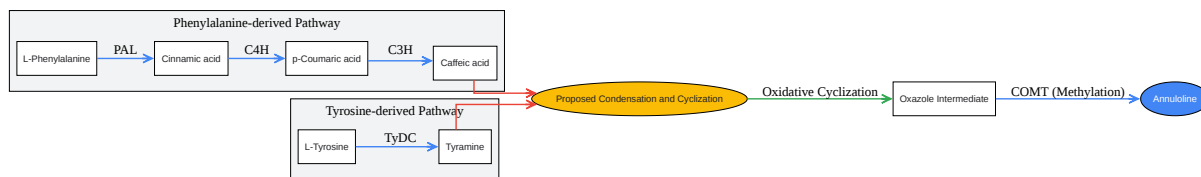
## Introduction

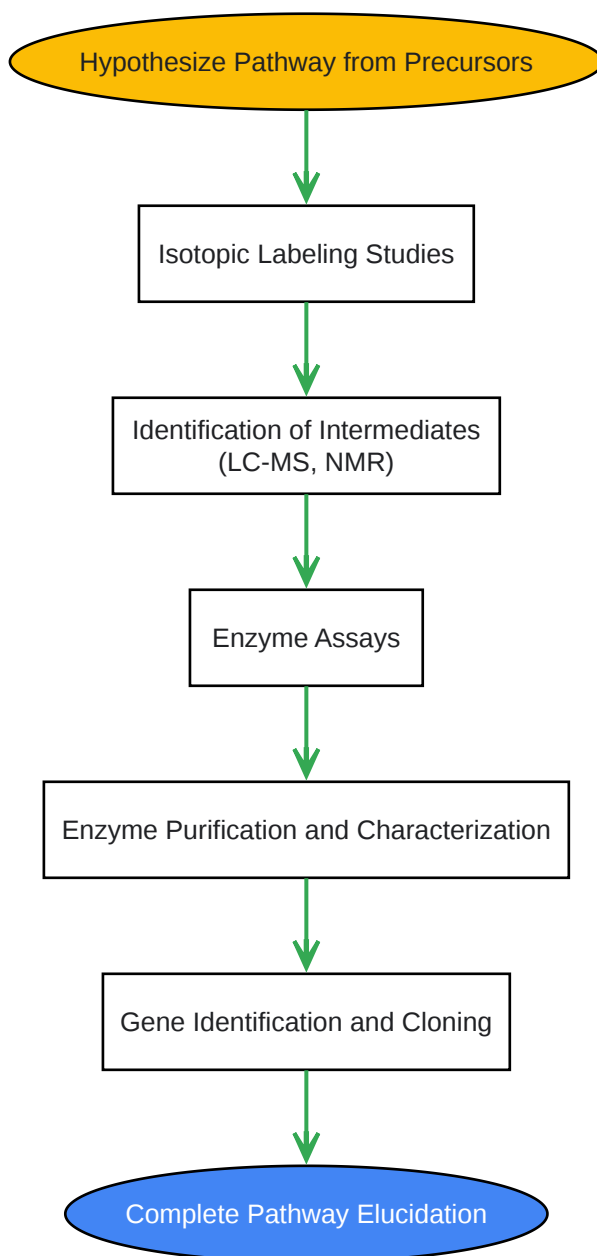
**Annuloline** is a unique oxazole alkaloid found in the grass species *Lolium multiflorum*.<sup>[1]</sup> Its biosynthesis is a fascinating example of the complex chemical transformations that occur in plant secondary metabolism. This technical guide provides a comprehensive overview of the **annuloline** biosynthesis pathway, including the key enzymes, intermediates, and experimental methodologies used in its investigation. The information presented here is intended to serve as a valuable resource for researchers in natural product chemistry, plant biochemistry, and drug discovery.

## Annuloline Biosynthesis Pathway

The biosynthesis of **annuloline** proceeds from the primary metabolites L-phenylalanine and L-tyrosine. The pathway involves a series of enzymatic reactions, including deamination, hydroxylation, decarboxylation, methylation, and the formation of the characteristic oxazole ring.

## Pathway Visualization





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## References

- 1. The biosynthesis of annuloline, a unique oxazole alkaloid - Journal of the Chemical Society C: Organic (RSC Publishing) [pubs.rsc.org]
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